Spectroscopic Characterization Guide: 1H NMR Analysis of Methyl Morpholine-4-carboxylate

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Compound of Interest	
Compound Name:	*Methyl morpholine-4-carboxylate*
CAS No.:	*6906-13-4*
Cat. No.:	*B2806260*

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Executive Summary & Structural Logic

Methyl morpholine-4-carboxylate (also known as N-methoxycarbonylmorpholine) is a carbamate derivative widely used as a specialized linker in peptide synthesis and as a metabolic probe in drug discovery. Its NMR profile is distinct from its precursors (morpholine) and alkylated analogs (N-methylmorpholine), primarily due to the electronic influence of the carbamate moiety.

This guide provides a definitive analysis of the 1H NMR chemical shifts, distinguishing the product from common impurities and structural analogs.

Structural Assignment Logic

The molecule consists of a morpholine ring nitrogen-bonded to a methyl ester carbamate.[1]

- Electronic Deshielding: The carbonyl group (

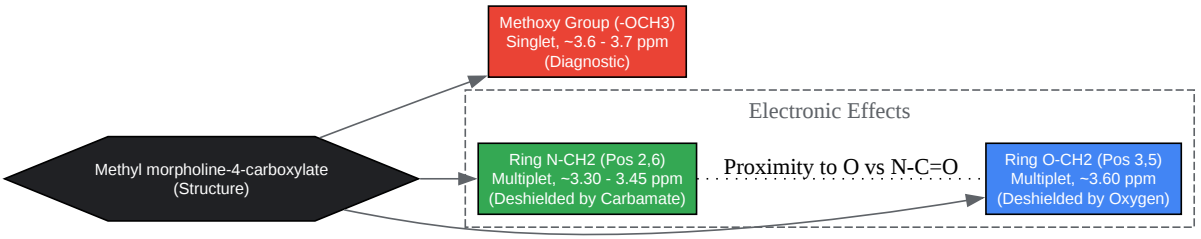
) withdraws electron density from the adjacent nitrogen, significantly deshielding the

  -protons (positions 2 and 6) compared to the free base.

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- Restricted Rotation: The partial double bond character of the

  bond restricts rotation. While often averaged at room temperature, this can cause signal broadening or splitting of the ring protons into distinct rotameric populations at lower temperatures.



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Figure 1: Structural assignment logic correlating chemical environment to expected NMR shifts.

Primary 1H NMR Data (CDCl3)

The following data represents the standard chemical shifts observed in Chloroform-d (

).

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Proton Environment	Multiplicity	Shift (ppm)	Integration	Mechanistic Insight
-OCH3 (Methoxy)	Singlet (s)	3.57 - 3.70	3H	Diagnostic peak. Sharp singlet characteristic of methyl esters/carbamates.
O-CH2- (Ring 3,5)	Multiplet (m)	3.60 - 3.65	4H	Protons adjacent to the ring oxygen are chemically equivalent but often overlap with the methoxy singlet.
N-CH2- (Ring 2,6)	Multiplet (m)	3.30 - 3.45	4H	Significantly downfield shifted from free morpholine (~2.8 ppm) due to the electron-withdrawing carbamate.

Note on Resolution: On lower-field instruments (<300 MHz), the ring protons may appear as a single overlapping envelope (

3.3 - 3.6 ppm, 8H). High-field instruments (400 MHz+) typically resolve the N-methylene and O-methylene protons into distinct multiplets.

Experimental Validation Protocol

To ensure the identity of the synthesized or purchased material, follow this self-validating workflow:

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- Concentration: Dissolve ~10 mg of sample in 0.6 mL

  . High concentrations can cause stacking effects, shifting signals slightly upfield.

- Referencing: Calibrate to residual

  at

  7.26 ppm.

- Integration Check: The ratio of the methoxy singlet (3H) to the total ring region (8H) must be 3:8. A deviation indicates the presence of free morpholine or solvent impurities.

Comparative Analysis: Distinguishing Analogs

In drug development, it is critical to distinguish the target carbamate from its starting materials (Morpholine) or alkylated byproducts (N-Methylmorpholine).

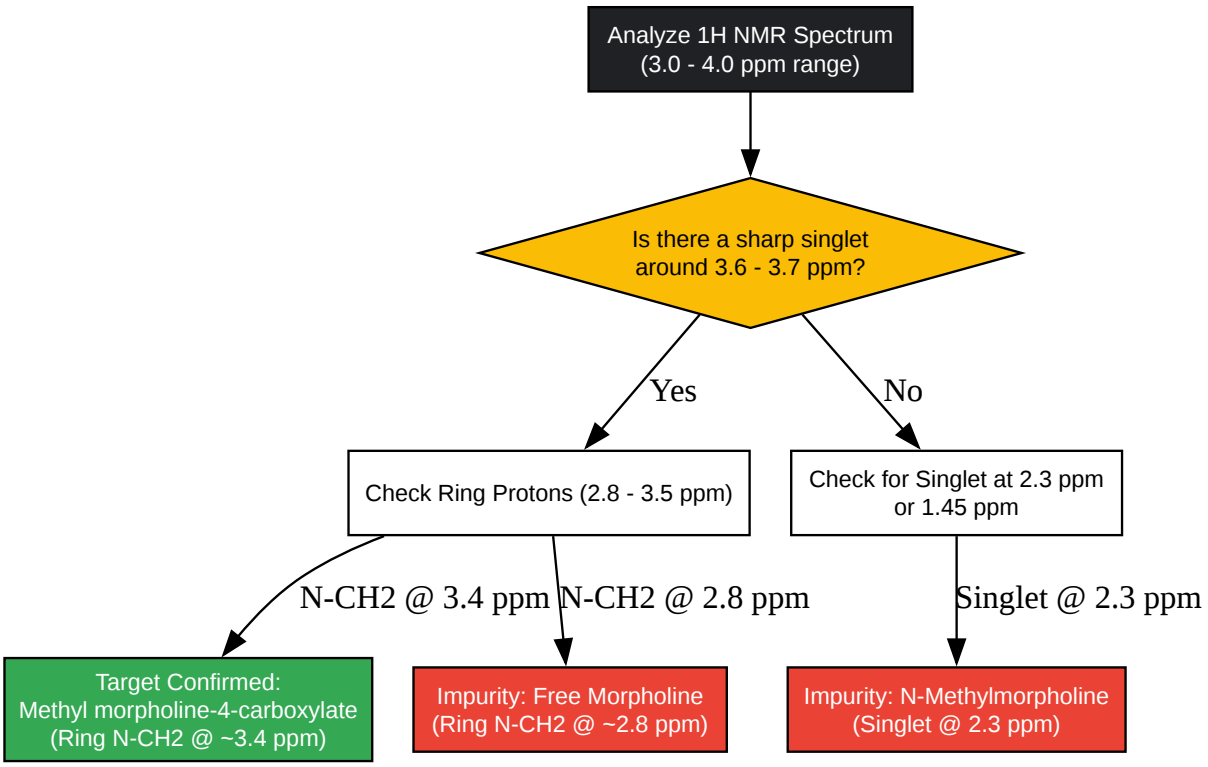
Comparison Table

Compound	Key Feature (N-Substituent)	Diagnostic Shift (ppm)	Ring N-CH2 Shift (ppm)	Status
Methyl morpholine-4-carboxylate	-C(=O)OCH3	3.57 - 3.70 (s)	~3.30 - 3.45	Target
Morpholine (Free Base)	-H	~1.8 - 2.0 (br s, NH)	~2.80 - 2.90	Precursor
N-Methylmorpholine (NMM)	-CH3	~2.27 (s)	~2.30 - 2.40	Byproduct
N-Boc-morpholine	-C(=O)OC(CH3)3	~1.45 (s, 9H)	~3.40	Alternative

Diagnostic Decision Tree

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Use this logic flow to interpret crude reaction mixtures.



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Figure 2: Decision tree for rapid identification of **methyl morpholine-4-carboxylate** in crude mixtures.

Solvent Effects (CDCl3 vs. DMSO-d6)

Solvent choice dramatically affects the resolution of the morpholine ring protons.

- Chloroform-d (

  ): Preferred for routine analysis. The non-polar nature often results in tighter multiplets, though the O-CH2 protons may overlap with the methoxy singlet.

- DMSO-d6: Recommended if the methoxy peak is obscured. The high polarity of DMSO often separates the methoxy singlet from the ring protons more distinctly. However, the residual water peak in DMSO (~3.33 ppm) can interfere with the N-CH2 signal of the morpholine ring.

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Recommendation: Use

for purity assays unless the sample contains aromatic impurities that overlap in the 3.5–4.0 ppm region.

References

- Bull. Chem. Soc. Jpn., 62, 455–458 (1989).Synthesis and Characterization of Carbamates. (Primary source for specific chemical shift

  3.57 ppm and boiling point data).

- National Institute of Advanced Industrial Science and Technology (AIST).Spectral Database for Organic Compounds (SDBS).[2] (General reference for morpholine ring proton assignments).

- BenchChem.Methyl Chloroformate & Carbamate Derivatives. (Context for synthesis and byproduct identification).

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